

# Commercial suppliers of tert-Butyl 3-butenolate

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## Compound of Interest

Compound Name: *tert-Butyl 3-butenolate*

Cat. No.: *B103998*

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An In-Depth Technical Guide to Commercial Suppliers of **tert-Butyl 3-butenolate** for Researchers and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides an in-depth analysis of the commercial landscape for **tert-Butyl 3-butenolate** (CAS No. 14036-55-6), a key chemical intermediate in organic synthesis. Designed for researchers, medicinal chemists, and process development scientists, this document offers a comprehensive overview of supplier options, quality assessment protocols, and best practices for handling and application. Our objective is to empower scientific professionals to make informed procurement decisions, ensuring the integrity and reproducibility of their research and development endeavors.

## Introduction to tert-Butyl 3-butenolate: A Versatile Synthetic Building Block

**Tert-Butyl 3-butenolate**, also known as tert-butyl vinylacetate, is an unsaturated ester with the molecular formula  $C_8H_{14}O_2$  and a molecular weight of 142.20 g/mol <sup>[1]</sup> Its structure incorporates a vinyl group and a bulky tert-butyl ester. The tert-butyl group is a critical protecting group in organic chemistry, prized for its stability against nucleophiles and reducing agents <sup>[2]</sup> It can be readily and selectively deprotected under acidic conditions, making it a valuable tool in multi-step syntheses <sup>[2]</sup> This combination of functionalities makes **tert-Butyl 3-butenolate** a versatile precursor for introducing the butenoate moiety in the synthesis of complex molecules, including pharmaceutical intermediates and active pharmaceutical ingredients (APIs).

#### Key Physicochemical Properties:

- Appearance: Colorless to almost colorless liquid.[3]
- Density: Approximately 0.877 g/mL at 20 °C.[3]
- Boiling Point: ~88°C to 154°C (predictions vary).[3][4]
- Refractive Index: ~1.413 at 20 °C.[3]
- Flash Point: 31 °C (87.8 °F) - closed cup.

## The Commercial Supplier Landscape

The procurement of high-purity reagents is a critical first step in any experimental workflow. The market for **tert-Butyl 3-butenate** is served by several reputable chemical suppliers who cater to the research and bulk chemical sectors. These suppliers range from large, multinational corporations to more specialized chemical manufacturers. When selecting a supplier, researchers must consider not only the listed purity but also the availability of comprehensive analytical documentation, batch-to-batch consistency, and packaging options.

Below is a comparative analysis of prominent commercial suppliers.

## Data Presentation: Comparative Analysis of Commercial Suppliers

Supplier	Brand/Distributor	Purity Specification	Analytical Method	Available Quantities	CAS Number
Merck	Sigma-Aldrich	≥98.0%	Gas Chromatography (GC)	Varies (Research Scale)	14036-55-6
TCI America	Fisher Scientific	≥95.0%	Gas Chromatography (GC)	5 g, 25 g	14036-55-6
CP Lab Safety	-	min 97%	Not Specified	100 g	14036-55-6
Amerigo Scientific	-	Not Specified (Buyer must confirm)	Not Specified	Research Scale	14036-55-6
Chongqing Chemdad	-	≥98.0%	Gas Chromatography (GC)	Bulk/Commercial	14036-55-6

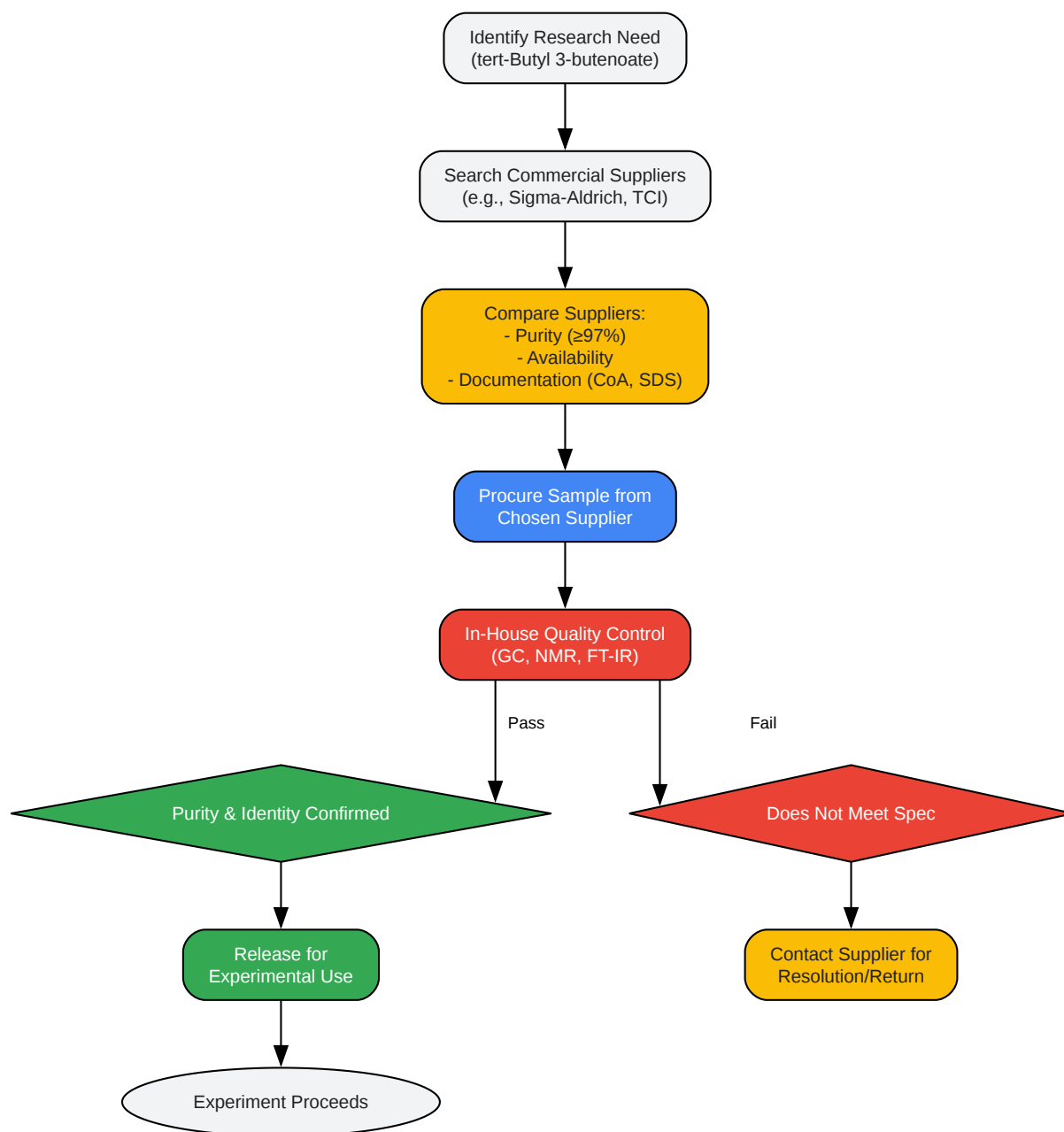
Note: This table is a summary of publicly available data and is subject to change. Researchers should always verify specifications with the supplier before ordering.

## Scientific Integrity: A Protocol for In-House Quality Verification

While suppliers provide a Certificate of Analysis (CoA), it is a cornerstone of good laboratory practice (GLP) to perform an independent, in-house verification of reagent identity and purity. This self-validating step is critical for ensuring the reliability of experimental outcomes. The primary analytical method cited by suppliers for purity assessment is Gas Chromatography (GC).<sup>[4]</sup>

## Workflow for Supplier Selection and Quality Control

Below is a logical workflow for selecting and validating a commercial source of **tert-Butyl 3-butenate**.



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Caption: Workflow for selecting and verifying a commercial supplier.

## Experimental Protocol: Purity Determination by Gas Chromatography (GC)

This protocol describes a standard method for verifying the purity of **tert-Butyl 3-butenate** using a Gas Chromatograph with a Flame Ionization Detector (FID). This method is based on techniques used for analyzing similar volatile organic compounds.[5]

Objective: To quantify the purity of a commercial sample of **tert-Butyl 3-butenate** and identify potential volatile impurities.

Materials & Instrumentation:

- Gas Chromatograph with FID
- Capillary Column: Cross-linked dimethylpolysiloxane (e.g., DB-1, HP-1) or similar non-polar column.
- Carrier Gas: Helium or Hydrogen (High Purity)
- Sample: **tert-Butyl 3-butenate**
- Solvent: Dichloromethane or Hexane (GC grade)
- Internal Standard (Optional but recommended): A non-interfering, stable compound like dodecane.

Step-by-Step Methodology:

- Sample Preparation:
  - Prepare a stock solution of the internal standard (if used) at approximately 1 mg/mL in the chosen solvent.

- Accurately weigh approximately 10 mg of the **tert-Butyl 3-butenolate** sample into a 10 mL volumetric flask.
- If using an internal standard, add a precise volume (e.g., 1 mL) of the internal standard stock solution.
- Dilute to the mark with the solvent and mix thoroughly. The final concentration will be ~1 mg/mL.
- GC Instrument Setup (Example Conditions):
  - Inlet Temperature: 250 °C
  - Injection Mode: Split (e.g., 50:1 split ratio)
  - Injection Volume: 1 µL
  - Carrier Gas Flow: Set to achieve optimal column efficiency (e.g., 1-2 mL/min).
  - Oven Temperature Program:
    - Initial Temperature: 50 °C, hold for 2 minutes.
    - Ramp: Increase temperature at 10 °C/min to 200 °C.
    - Hold: Hold at 200 °C for 5 minutes.
  - Detector (FID) Temperature: 280 °C
- Data Acquisition & Analysis:
  - Inject the prepared sample onto the GC system.
  - Record the chromatogram. The major peak will correspond to **tert-Butyl 3-butenolate**.
  - Integrate all peaks in the chromatogram.
  - Calculate the purity by area percent:

- Purity (%) = (Area of **tert-Butyl 3-butenolate** Peak / Total Area of All Peaks) x 100
- If an internal standard is used, a calibration curve should be prepared to determine the response factor for more accurate quantification.

Trustworthiness through Self-Validation: This protocol provides a self-validating system. A pure sample should yield a single major peak. The presence of other significant peaks may indicate residual starting materials (e.g., tert-butanol), byproducts, or degradation products.[6]

Comparing the resulting chromatogram against the supplier's CoA provides a robust check on the material's quality.

## Authoritative Grounding: Safety, Handling, and Storage

**Tert-Butyl 3-butenolate** is classified as a flammable liquid and carries several hazard classifications.[1] Adherence to safety protocols is non-negotiable.

Hazard Identification:

- Physical Hazards: Flammable liquid and vapor (H226).[1] Keep away from heat, sparks, open flames, and hot surfaces.[7][8]
- Health Hazards: Harmful if swallowed (H302), causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[1]

Recommended Handling & Personal Protective Equipment (PPE):

- Ventilation: Use only outdoors or in a well-ventilated area, such as a chemical fume hood.[7]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
  - Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).
  - Respiratory Protection: If ventilation is inadequate, use a respirator with an appropriate organic vapor cartridge.

- Hygiene: Wash hands and skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[7]

#### Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7][8]
- Keep away from heat and sources of ignition.[7] Some suppliers recommend storage at 2-8°C or under an inert atmosphere like Argon.[3][9]
- Ground and bond the container and receiving equipment to prevent static discharge.[7][8]

## Conclusion

The selection of a commercial supplier for a critical reagent like **tert-Butyl 3-butenolate** is a decision that directly impacts the validity and success of research and development projects. This guide emphasizes a systematic approach grounded in scientific integrity. By carefully comparing suppliers, understanding the provided specifications, and, most importantly, conducting independent in-house quality verification, researchers can ensure the material meets the stringent requirements of their work. Adherence to rigorous safety and handling protocols further guarantees a secure and effective laboratory environment.

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